issues with Strontium isopropoxide precursor stability and shelf life

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Compound of Interest		
Compound Name:	Strontium isopropoxide	
Cat. No.:	B1588740	Get Quote

Technical Support Center: Strontium Isopropoxide

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for handling, storing, and utilizing **strontium isopropoxide** in your research and development activities. Below you will find frequently asked questions and troubleshooting guides to address common issues related to the stability and shelf life of this precursor.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **strontium isopropoxide** degradation?

A1: The primary cause of **strontium isopropoxide** degradation is its high sensitivity to moisture and air.[1] As a metal alkoxide, it readily reacts with water (hydrolysis) and carbon dioxide, leading to the formation of non-volatile byproducts such as strontium hydroxide and strontium carbonate.[2][3] This degradation can significantly impact the performance of the precursor in applications like Metal-Organic Chemical Vapor Deposition (MOCVD).

Q2: How should I properly store **strontium isopropoxide** to ensure its stability?

A2: To maximize the shelf life of **strontium isopropoxide**, it is crucial to store it under an inert atmosphere, such as argon or nitrogen, in a tightly sealed container.[4][5] The storage area

should be cool and dry. It is highly recommended to store the container inside a desiccator or a glovebox to minimize exposure to ambient moisture.

Q3: What are the visible signs of **strontium isopropoxide** degradation?

A3: Fresh, high-purity **strontium isopropoxide** should be a white to off-white powder.[6] Signs of degradation include a change in color, clumping of the powder, or the presence of a noticeable alcoholic odor (isopropanol), which is a byproduct of hydrolysis. If the material appears discolored or has a heterogeneous consistency, it is advisable to perform a quality control check before use.

Q4: How does the purity of **strontium isopropoxide** affect my experimental results?

A4: The purity of the **strontium isopropoxide** precursor is critical, especially in thin film deposition techniques like MOCVD. Impurities, such as strontium carbonate or hydroxide, are non-volatile and can lead to particle formation, rough surface morphology, and variations in the stoichiometry of the deposited film.[7][8] This can ultimately affect the electrical and optical properties of the final device.

Q5: What is the expected shelf life of **strontium isopropoxide**?

A5: The shelf life of **strontium isopropoxide** is highly dependent on storage and handling conditions. When stored properly under an inert atmosphere in a sealed container, it can remain stable for an extended period. However, once the seal is broken and the material is exposed to the ambient environment, its shelf life can be significantly reduced. It is recommended to use the material as quickly as possible after opening and to always handle it in a controlled inert environment.

Troubleshooting Guide

This guide provides solutions to common problems encountered during the use of **strontium isopropoxide**, particularly in MOCVD applications.

Problem	Potential Cause	Recommended Solution
Low or no deposition rate	1. Degraded Precursor: The precursor has hydrolyzed due to improper storage or handling, reducing its volatility. 2. Clogged Delivery Lines: Non-volatile degradation products have blocked the gas lines. 3. Insufficient Vapor Pressure: The bubbler/vaporizer temperature is too low.	1. Use fresh, properly stored strontium isopropoxide. Perform a quality check on the existing material. 2. Inspect and clean the gas delivery lines. A bake-out of the lines under vacuum may be necessary. 3. Gradually increase the bubbler/vaporizer temperature. Monitor the pressure to ensure it remains stable.
Poor film uniformity and morphology	1. Inconsistent Precursor Flow: Partial degradation of the precursor is causing fluctuations in its delivery to the reactor. 2. Particle Formation: Non-volatile impurities in the precursor are being transported into the reactor. 3. Incorrect Deposition Temperature: The substrate temperature is not optimized for the precursor.	1. Ensure the bubbler temperature and pressure are stable. Use a carrier gas flow that ensures consistent precursor pick-up.[9] 2. Filter the carrier gas line after the bubbler. Use high-purity precursor. 3. Optimize the substrate temperature. Higher temperatures can sometimes improve film quality, but too high a temperature can cause pre-reaction.[10]

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Film contamination (e.g., high carbon content)	1. Incomplete Precursor Decomposition: The organic isopropoxide ligands are not fully breaking down on the substrate surface. 2. Precursor Pre-reaction: The precursor is decomposing in the gas phase before reaching the substrate.	1. Increase the substrate temperature to promote complete decomposition of the ligands. 2. Introduce an oxidizing agent like oxygen or nitrous oxide into the gas stream to facilitate the removal of organic fragments. 3. Lower the reactor pressure to reduce gas-phase reactions.
Inconsistent experimental results over time	1. Progressive Precursor Degradation: The precursor in the bubbler is slowly degrading with each use due to trace amounts of moisture or oxygen entering the system. 2. Changes in Bubbler Efficiency: The surface area of the solid precursor in the bubbler is changing over time, affecting the pick-up rate.[9]	1. If possible, dedicate a bubbler for a limited number of runs. Store the bubbler under an inert atmosphere when not in use. 2. Periodically check the precursor level and appearance in the bubbler. Consider using a precursor delivery system designed for solid sources to ensure consistent vaporization.[11][12]

Data Presentation

While specific quantitative data on the degradation rate of **strontium isopropoxide** under various conditions is limited in publicly available literature, the following table provides a qualitative summary of factors affecting its stability and the expected impact.

Storage Condition	Temperature	Atmosphere	Expected Stability / Shelf Life	Primary Degradation Products
Ideal	Cool (e.g., < 25°C)	Inert (Argon, Nitrogen)	High / Long	Minimal
Sub-optimal	Room Temperature	Air (sealed container)	Moderate / Medium	Strontium Hydroxide, Strontium Carbonate
Poor	Elevated Temperature	Air (frequently opened)	Low / Short	Strontium Hydroxide, Strontium Carbonate

Experimental Protocols

Protocol 1: Quality Assessment of **Strontium Isopropoxide** by FTIR Spectroscopy

Objective: To qualitatively assess the degradation of **strontium isopropoxide** by detecting the presence of strontium carbonate.

Methodology:

- Sample Preparation:

  - Handle the **strontium isopropoxide** powder in a glovebox or under a continuous flow of inert gas to prevent atmospheric exposure.

  - Prepare a small amount of the powder for analysis. If using Attenuated Total Reflectance (ATR)-FTIR, place the powder directly on the ATR crystal. For transmission FTIR, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.

- FTIR Analysis:

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- Acquire the FTIR spectrum of the sample over the range of 4000-400 cm⁻¹.

- Record the spectra of a known pure **strontium isopropoxide** sample (if available) and a strontium carbonate standard for comparison.

- Data Interpretation:

  - **Strontium Isopropoxide**: Look for characteristic peaks corresponding to the isopropoxide ligand, such as C-H and C-O stretching vibrations.

  - Strontium Carbonate (Degradation Product): The presence of strong absorption bands around 1450 cm⁻¹ and 860 cm⁻¹ are indicative of the carbonate ion (CO_3^{2-}), confirming the degradation of the precursor.[13][14]

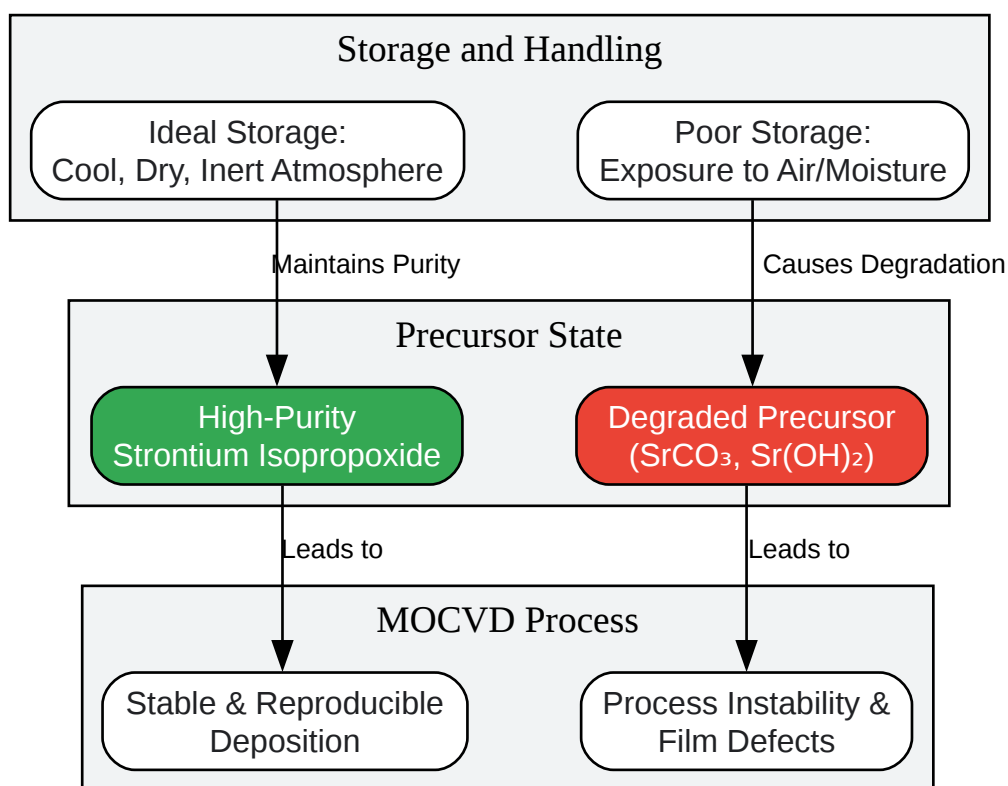Protocol 2: Handling Procedure for Air-Sensitive **Strontium Isopropoxide**

Objective: To provide a step-by-step guide for safely handling **strontium isopropoxide** to minimize degradation.

Methodology:

- Preparation:

  - All glassware and equipment that will come into contact with the precursor must be thoroughly dried in an oven (e.g., at 120°C overnight) and cooled under a stream of dry inert gas or in a desiccator.[4]

  - Perform all manipulations in a glovebox with a dry, inert atmosphere (<1 ppm O_2, <1 ppm H_2O). If a glovebox is not available, use Schlenk line techniques.[5]

- Transferring the Solid:

  - If working on a Schlenk line, ensure a positive pressure of inert gas is maintained in the flask containing the **strontium isopropoxide**.

  - Use a powder funnel or a bent spatula to transfer the solid quickly and efficiently into the reaction vessel or bubbler under a counterflow of inert gas.

- In-Use (e.g., in a Bubbler for MOCVD):

  - The bubbler containing the **strontium isopropoxide** should be connected to the MOCVD system under a continuous flow of inert carrier gas.

  - When not in use, the bubbler should be isolated from the system and kept under a positive pressure of inert gas. Avoid prolonged storage at elevated temperatures.

Visualizations

Storage and Handling

- Ideal Storage: Cool, Dry, Inert Atmosphere
- Poor Storage: Exposure to Air/Moisture

Maintains Purity → **Precursor State** ← Causes Degradation

- High-Purity Strontium Isopropoxide
- Degraded Precursor ($SrCO_3$, $Sr(OH)_2$)

Leads to → **MOCVD Process** ← Leads to

- Stable & Reproducible Deposition
- Process Instability & Film Defects

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Caption: Logical relationship between storage conditions, precursor stability, and MOCVD process outcome.
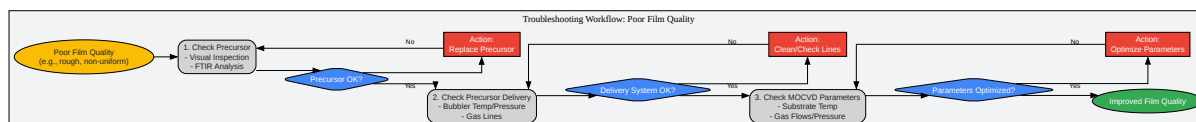
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Caption: A troubleshooting workflow for addressing poor film quality in MOCVD using **strontium isopropoxide**.

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